

Applications of Synthetic TIF2 (740-753) Peptide: A Guide for Researchers

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Compound of Interest

Compound Name: *Transcriptional Intermediary Factor
2 (TIF2) (740-753)*

Cat. No.: *B13925274*

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Introduction

Transcriptional Intermediary Factor 2 (TIF2), also known as Nuclear Receptor Coactivator 2 (NCOA2) or Glucocorticoid Receptor Interacting Protein 1 (GRIP1), is a crucial coactivator for a wide range of nuclear receptors, including those for steroids, thyroid hormones, and retinoids. [1][2][3] The interaction between TIF2 and nuclear receptors is fundamental for the ligand-dependent activation of gene transcription. [4][5] A key feature of this interaction is the recognition of a short helical motif, LXXLL (where L is leucine and X is any amino acid), within the coactivator by the ligand-binding domain of the nuclear receptor. [6][7][8][9][10]

The synthetic peptide TIF2 (740-753) is a 14-amino acid peptide derived from the human TIF2 protein. [11][12] Its sequence, KENALLRYLLDKDD, encompasses one of the three LXXLL motifs of TIF2, making it a valuable tool for studying the molecular mechanisms of nuclear receptor-coactivator interactions. [11][13][14][15] This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals interested in utilizing the TIF2 (740-753) peptide.

Application Notes

The synthetic TIF2 (740-753) peptide can be employed in a variety of in vitro and in cell-based assays to investigate the intricacies of nuclear receptor signaling.

1. Competitive Binding Assays:

This peptide can be used as a competitor to study the binding of full-length TIF2 or other coactivators to nuclear receptors. By competing for the same binding site on the nuclear receptor, the peptide can help determine the relative binding affinities of other interacting proteins.

2. High-Throughput Screening (HTS) for Drug Discovery:

The TIF2 (740-753) peptide is an ideal tool for developing HTS assays to identify small molecule inhibitors or stabilizers of the nuclear receptor-TIF2 interaction. Such molecules have therapeutic potential in a range of diseases, including cancer and metabolic disorders.

3. Structural Biology Studies:

Due to its small size and defined binding motif, the TIF2 (740-753) peptide can be used to facilitate the crystallization of nuclear receptor ligand-binding domains. The resulting crystal structures provide high-resolution insights into the molecular basis of coactivator recognition.

4. In Vitro Transcription Assays:

The peptide can be used to investigate the functional consequences of the TIF2-nuclear receptor interaction on gene transcription in cell-free systems. By disrupting the interaction, the peptide can help elucidate the role of TIF2 in transcriptional activation.

5. Probing Receptor-Specific Coactivator Interactions:

While the LXXLL motif is a common feature, the sequences flanking this core motif can confer specificity for different nuclear receptors.^[10] The TIF2 (740-753) peptide can be used in comparative studies to assess its binding affinity to a panel of nuclear receptors, thereby revealing receptor-specific interaction preferences.

Quantitative Data Summary

The following tables present illustrative quantitative data that could be obtained from experiments utilizing the TIF2 (740-753) peptide.

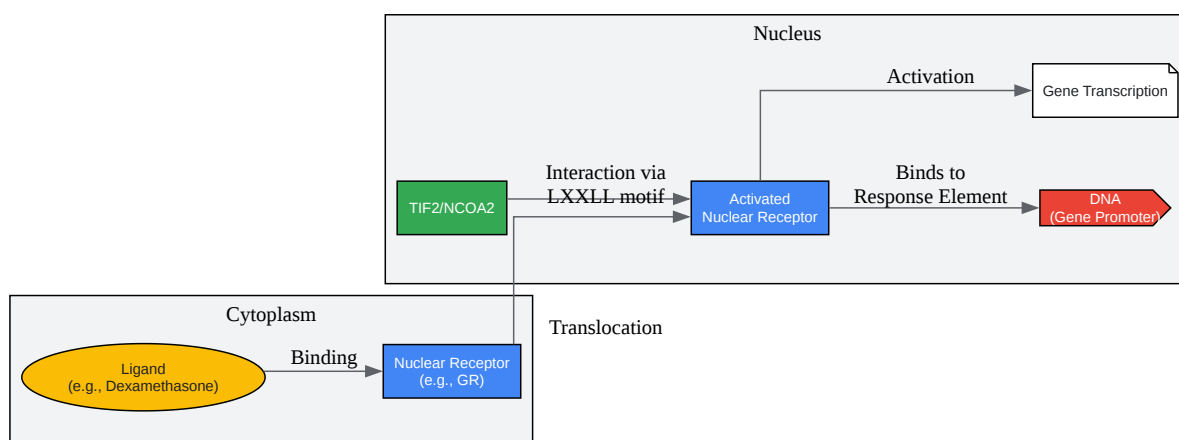
Table 1: Binding Affinity of TIF2 (740-753) Peptide to Various Nuclear Receptor Ligand-Binding Domains (LBDs) as Determined by Fluorescence Polarization.

Nuclear Receptor LBD	Ligand	Dissociation Constant (Kd) (nM)
Glucocorticoid Receptor (GR)	Dexamethasone	150
Androgen Receptor (AR)	Dihydrotestosterone	250
Estrogen Receptor α (ER α)	Estradiol	800
Peroxisome Proliferator-Activated Receptor γ (PPAR γ)	Rosiglitazone	1200

Table 2: Inhibition of TIF2-GR Interaction by Small Molecule Compounds in a Competitive Fluorescence Polarization Assay.

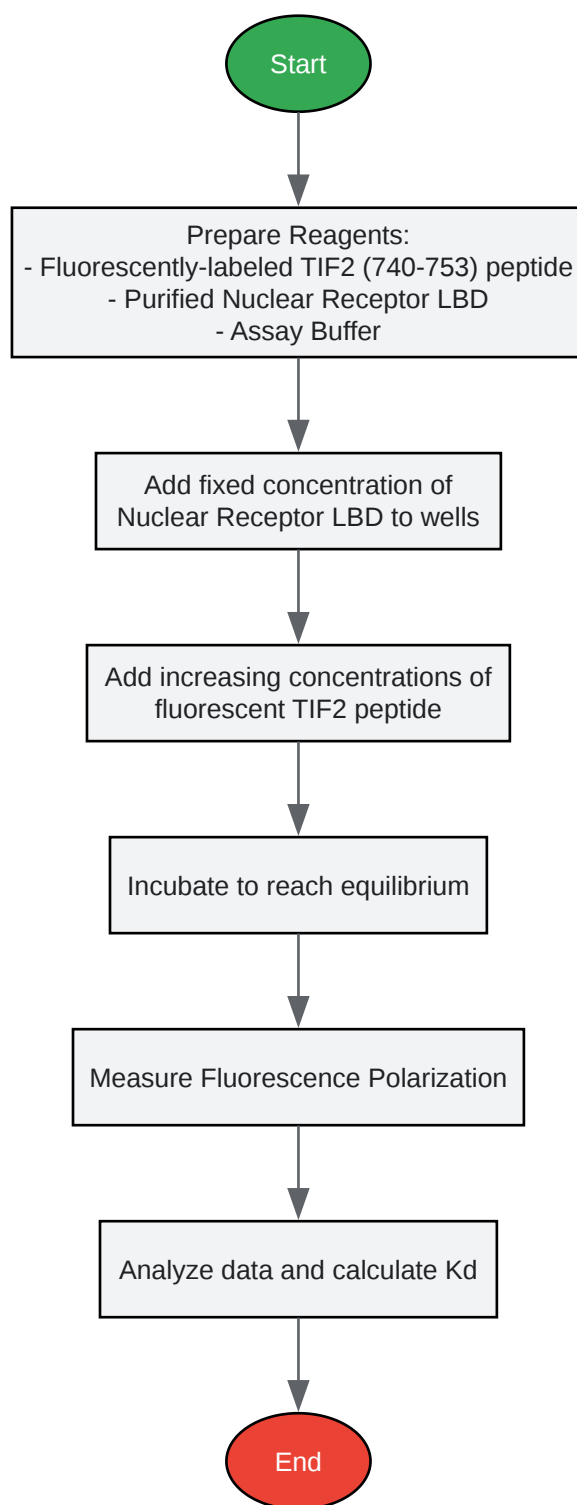
Compound	IC50 (μ M)
Compound A	5.2
Compound B	12.8
Compound C	> 100
Control (Unlabeled TIF2 peptide)	0.2

Signaling Pathway and Experimental Workflow Visualizations



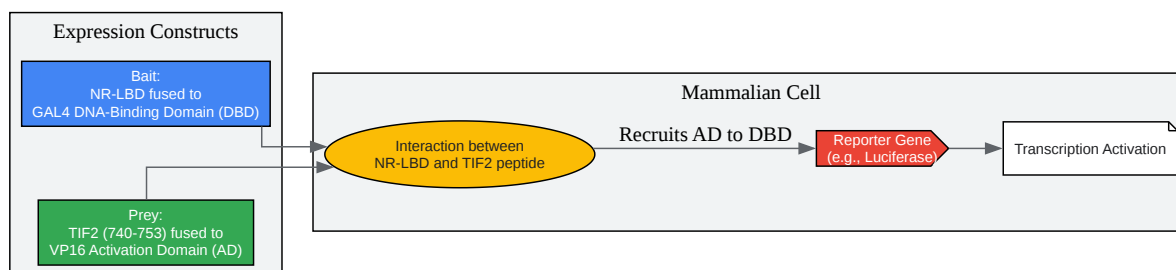
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Caption: Nuclear receptor signaling pathway involving TIF2.



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Caption: Workflow for a Fluorescence Polarization binding assay.



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Caption: Logic of a Mammalian Two-Hybrid assay.

Experimental Protocols

Protocol 1: Fluorescence Polarization (FP) Binding Assay

This protocol describes how to determine the binding affinity of the TIF2 (740-753) peptide for a nuclear receptor ligand-binding domain (LBD).

Materials:

- Fluorescently labeled TIF2 (740-753) peptide (e.g., with FITC or TAMRA)
- Purified nuclear receptor LBD (e.g., GR-LBD)
- Assay buffer (e.g., 20 mM Tris pH 7.5, 150 mM NaCl, 5 mM DTT, 0.01% Tween-20)
- Ligand for the nuclear receptor (e.g., dexamethasone for GR)
- Black, low-volume 384-well plates
- Plate reader capable of measuring fluorescence polarization

Procedure:

- Prepare a stock solution of the fluorescently labeled TIF2 peptide in the assay buffer. Determine the optimal concentration to use, which should give a stable and robust fluorescence signal (typically in the low nanomolar range).
- Prepare a serial dilution of the unlabeled TIF2 peptide for a competition experiment (optional, for validation).
- Prepare a serial dilution of the nuclear receptor LBD in the assay buffer. The concentration range should span from well below to well above the expected K_d .
- Add a fixed volume of the fluorescently labeled TIF2 peptide to all wells of the 384-well plate.
- Add the serially diluted nuclear receptor LBD to the wells. Include wells with only the fluorescent peptide as a negative control.
- Add the ligand to all wells to ensure the LBD is in its active conformation.
- Incubate the plate at room temperature for 30-60 minutes to allow the binding to reach equilibrium.
- Measure the fluorescence polarization of each well using the plate reader.
- Data Analysis: Plot the change in millipolarization (mP) as a function of the nuclear receptor LBD concentration. Fit the data to a one-site binding equation to determine the dissociation constant (K_d).

Protocol 2: Mammalian Two-Hybrid (M2H) Assay

This protocol outlines a method to confirm the interaction between the TIF2 (740-753) peptide and a nuclear receptor within a cellular context.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Materials:

- Mammalian cell line (e.g., HEK293T or HeLa)
- Cell culture medium and supplements

- Expression vector for the "bait" protein: nuclear receptor LBD fused to a DNA-binding domain (e.g., GAL4-DBD).
- Expression vector for the "prey" protein: TIF2 (740-753) peptide fused to a transcriptional activation domain (e.g., VP16-AD).
- Reporter plasmid containing a promoter with GAL4 binding sites upstream of a reporter gene (e.g., luciferase or β -galactosidase).
- Transfection reagent.
- Lysis buffer and reporter assay reagents.
- Luminometer or spectrophotometer.

Procedure:

- Seed the mammalian cells in 24- or 96-well plates and grow to 70-80% confluency.
- Co-transfect the cells with the bait, prey, and reporter plasmids using a suitable transfection reagent. Include appropriate controls:
 - Bait + empty prey vector
 - Empty bait vector + prey
 - Reporter plasmid only
- Add the nuclear receptor ligand to the culture medium 4-6 hours post-transfection.
- Incubate the cells for 24-48 hours to allow for protein expression and interaction.
- Lyse the cells and perform the reporter assay according to the manufacturer's instructions.
- Measure the reporter gene activity (e.g., luminescence or absorbance).
- Data Analysis: Normalize the reporter activity to a co-transfected control plasmid (e.g., Renilla luciferase) to account for transfection efficiency. A significant increase in reporter

activity in cells co-transfected with both bait and prey constructs compared to controls indicates a protein-protein interaction.

Protocol 3: Förster Resonance Energy Transfer (FRET) Assay in Live Cells

This protocol describes a method to visualize and quantify the interaction between the TIF2 (740-753) peptide and a nuclear receptor in live cells.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

Materials:

- Mammalian cell line suitable for live-cell imaging.
- Expression vector for the nuclear receptor LBD fused to a donor fluorophore (e.g., CFP or GFP).
- Expression vector for the TIF2 (740-753) peptide fused to an acceptor fluorophore (e.g., YFP or mCherry).
- Fluorescence microscope equipped for FRET imaging (e.g., with appropriate filter sets and a sensitive camera).
- Live-cell imaging chamber and medium.
- Nuclear receptor ligand.

Procedure:

- Co-transfect the cells with the donor- and acceptor-fused constructs.
- Culture the cells for 24-48 hours on glass-bottom dishes suitable for microscopy.
- Mount the dish on the microscope stage in a live-cell imaging chamber maintained at 37°C and 5% CO₂.
- Identify cells expressing both donor and acceptor fluorophores.
- Acquire images in three channels:

- Donor excitation, donor emission.
- Donor excitation, acceptor emission (the FRET channel).
- Acceptor excitation, acceptor emission.
- Add the nuclear receptor ligand to the imaging medium and acquire a time-lapse series of images to observe any changes in FRET.
- Data Analysis: Calculate the FRET efficiency using a suitable method, such as sensitized emission or acceptor photobleaching. An increase in FRET efficiency upon ligand addition indicates that the ligand promotes the interaction between the nuclear receptor and the TIF2 peptide.

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References

- 1. embopress.org [embopress.org]
- 2. Nuclear Receptor Coactivators (NCOAs) and Corepressors (NCORs) in the Brain - PMC [pmc.ncbi.nlm.nih.gov]
- 3. genecards.org [genecards.org]
- 4. TIF2, a 160 kDa transcriptional mediator for the ligand-dependent activation function AF-2 of nuclear receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. embopress.org [embopress.org]
- 6. An extended LXXLL motif sequence determines the nuclear receptor binding specificity of TRAP220 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Dissection of the LXXLL nuclear receptor-coactivator interaction motif using combinatorial peptide libraries: discovery of peptide antagonists of estrogen receptors alpha and beta - PubMed [pubmed.ncbi.nlm.nih.gov]

- 9. Determinants of coactivator LXXLL motif specificity in nuclear receptor transcriptional activation - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Dissection of the LXXLL Nuclear Receptor-Coactivator Interaction Motif Using Combinatorial Peptide Libraries: Discovery of Peptide Antagonists of Estrogen Receptors α and β - PMC [pmc.ncbi.nlm.nih.gov]
- 11. medchemexpress.com [medchemexpress.com]
- 12. Transcriptional Intermediary Factor 2 (TIF2) (740-753) Datasheet DC Chemicals [dcchemicals.com]
- 13. TIF2 (740-753), Transcriptional Intermediary Factor 2 - 1 mg [eurogentec.com]
- 14. Transcriptional Intermediary Factor 2 (TIF2) (740-753)-HongTide Biotechnology [hongtide.com]
- 15. targetmol.cn [targetmol.cn]
- 16. Mammalian Two-Hybrid Assay for Detecting Protein-Protein Interactions in Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 17. CheckMate™ Mammalian Two-Hybrid System Protocol [promega.com]
- 18. creative-biolabs.com [creative-biolabs.com]
- 19. Mammalian two-hybrid system [takarabio.com]
- 20. Mammalian Two-Hybrid Assays | Springer Nature Experiments [experiments.springernature.com]
- 21. Video: Assessing Protein Interactions in Live-Cells with FRET-Sensitized Emission [app.jove.com]
- 22. Video: FLIM-FRET Measurements of Protein-Protein Interactions in Live Bacteria. [jove.com]
- 23. In Vitro FRET- and Fluorescence-Based Assays to Study Protein Conformation and Protein-Protein Interactions in Mitosis - PMC [pmc.ncbi.nlm.nih.gov]
- 24. Imaging Protein-Protein Interactions by Förster Resonance Energy Transfer (FRET) Microscopy in Live Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 25. youtube.com [youtube.com]
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